

# 1,12-Dodecanediamine bio-based vs petroleum-based performance

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## Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

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## Performance of DDA-Derived Polymers

The table below summarizes key properties of a bio-based polymer where DDA is a key monomer, illustrating the high performance achievable with bio-derived DDA.

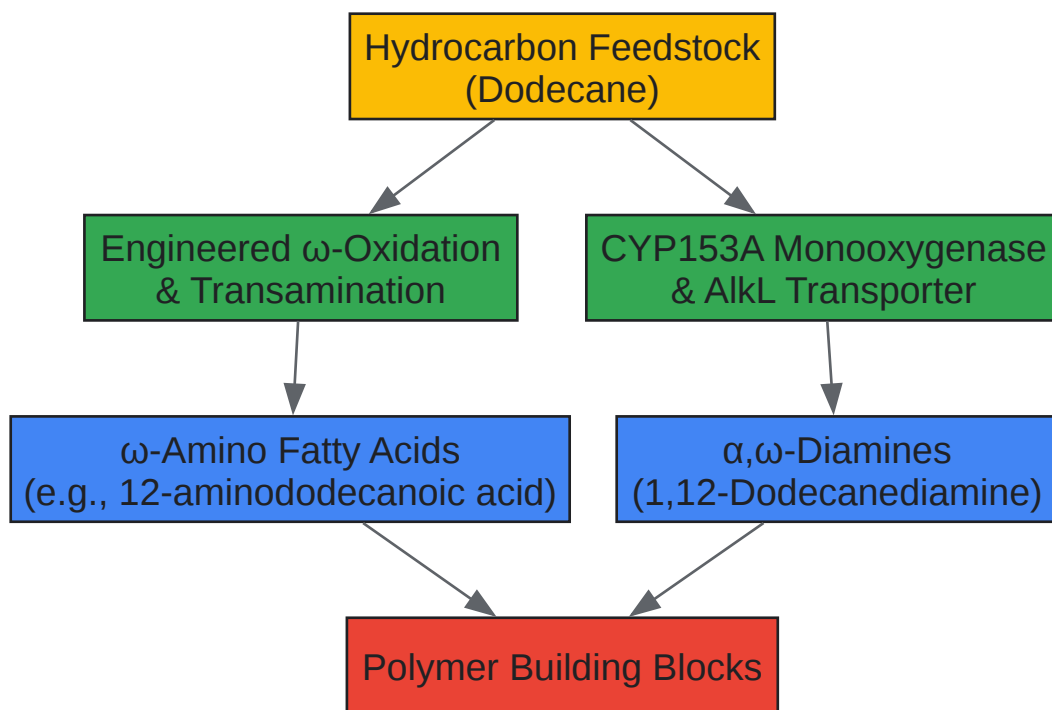
Polymer Name	Key Monomers	Thermal Properties	Mechanical Properties	Key Characteristics	Application	Source
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| **Bio-based PA12,36** | **1,12-Dodecanediamine** (DDA) & Fatty Dimer Acid (FDA) [1] | - Melting Temp (Tm): **85.8 °C**

- Degradation Onset: **425 °C**
- Glass Transition (Tg): **30.4 °C** [1] | - Tensile Strength: **10.0 MPa**
- Strain at Break: **1378%** [1] | Excellent dimensional stability & shape recovery (92-97.9%) [1] | Microcellular foams for engineering (e.g., shoe soles) [1] | [1] |

## Bio-Production Pathways for DDA

Producing DDA directly through microbial fermentation is a active area of research. The following diagram illustrates two primary biosynthetic pathways for producing DDA and related monomers from hydrocarbons.



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## Detailed Experimental Protocols

The pathways shown above are supported by these specific experimental methodologies:

- **Pathway 1: Engineering *Yarrowia lipolytica* [2]**

- **Strain Modification:** Six genes encoding acyl-CoA oxidase (AC01–6) and four fatty aldehyde dehydrogenase genes (FALDH1 - 4) were deleted to block the  $\beta$ -oxidation pathway and prevent over-oxidation.
- **Heterologous Enzyme Expression:**  $\omega$ -transaminase ( $\omega$ -TA) from *Chromobacterium violaceum* was introduced into the genome of the engineered strain.
- **Culture & Production:** The transformed strain was cultured in a shaking medium with dodecane or dodecanol as the carbon source, successfully leading to the accumulation of C12  $\alpha,\omega$ -diamines and  $\omega$ -amino fatty acids.

- **Pathway 2: Recombinant *E. coli* Biotransformation [3]**

- **Gene Reactivation:** A dysfunctional CYP153A monooxygenase operon from *Marinobacter aquaeolei* was repaired by removing a transposon insertion, restoring its alkane-inducible expression.

- **Co-expression:** The alkane membrane facilitator AlkL from *Pseudomonas putida* was co-expressed to enhance substrate permeability.
- **Fed-Batch Biotransformation:** Using a recombinant *E. coli* strain in a 5-liter bioreactor, production reached **3.76 g/L of 1,12-dodecanediol** from a dodecane–1-dodecanol mixture over 68 hours.

## Interpretation and Research Outlook

The available data indicates that **bio-based DDA can serve as a competent building block for high-performance polymers** like PA12,36, which exhibit excellent thermal stability, mechanical strength, and elasticity [1]. The primary motivation for developing bio-based routes is sustainability.

- **Sustainability Drivers:** Bio-production aims to replace energy-intensive chemical processes that use high temperature and pressure with heavy metal catalysts [3]. These biological routes utilize renewable feedstocks like plant oils or biomass sugars, offering a potentially greener alternative [2] [4].
- **Current Challenges:** The main hurdles for bio-based DDA lie in scaling up production and achieving cost-competitiveness with well-established petrochemical processes. The titers and yields reported in laboratory studies (e.g., grams per liter) need significant improvement for industrial feasibility [3] [2].

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## References

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